

An In-depth Technical Guide to 2,2-Dimethyl-1,3-thiazinane

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Compound of Interest

Compound Name: 2,2-Dimethyl-1,3-thiazinane

Cat. No.: B15266077

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This technical guide provides a comprehensive overview of **2,2-Dimethyl-1,3-thiazinane**, a heterocyclic compound belonging to the thiazinane class. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research, offering detailed information on its chemical identifiers, synthesis, and known biological context.

Core Chemical Identifiers

Precise identification of chemical compounds is critical for research and development. While specific identifiers for the free base of **2,2-Dimethyl-1,3-thiazinane** are not readily available in public databases, its hydrochloride salt is well-documented.

Table 1: Chemical Identifiers for **2,2-Dimethyl-1,3-thiazinane** Hydrochloride

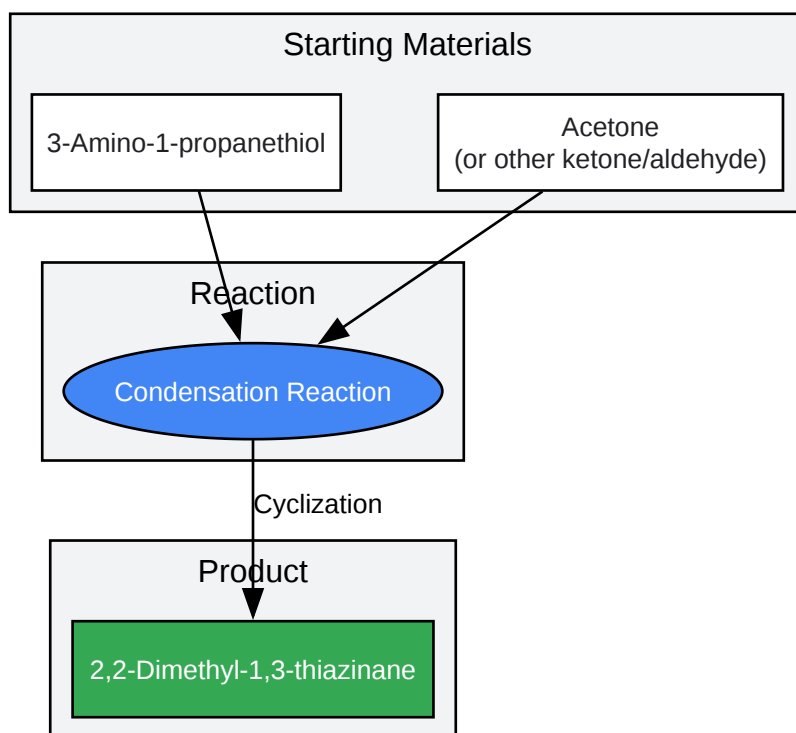
Identifier	Value
CAS Number	93770-78-6[1]
Molecular Formula	C ₆ H ₁₄ ClNS[1]
Molecular Weight	167.7 g/mol [1]

Synthesis and Chemical Properties

The synthesis of the 1,3-thiazinane core is a subject of ongoing research, with various methodologies being developed. These methods often involve condensation reactions, cyclo-additions, and ring transformations to construct the six-membered ring containing nitrogen and sulfur.

While a specific, detailed experimental protocol for the synthesis of **2,2-Dimethyl-1,3-thiazinane** is not extensively published, a general approach for the synthesis of 1,3-thiazinane derivatives can be illustrated. The following diagram outlines a conceptual synthetic pathway.

Conceptual Synthetic Pathway for 1,3-Thiazinane Derivatives



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Caption: A generalized reaction scheme for the synthesis of a 2,2-disubstituted-1,3-thiazinane from a 3-aminothiol and a ketone.

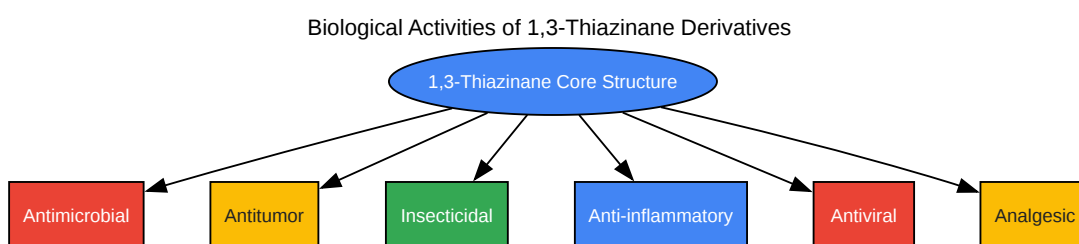
Biological and Pharmacological Context

Thiazine derivatives are a class of heterocyclic compounds with a broad spectrum of biological activities, making them significant in medicinal chemistry. The 1,3-thiazinane structural motif is a core component of various pharmacologically active compounds.

Derivatives of 1,3-thiazinane have been investigated for a wide range of therapeutic applications, including:

- **Antimicrobial Agents:** The 1,3-thiazine core is found in some antibiotics and is explored for its antibacterial and antifungal properties.
- **Antitumor Activity:** Certain thiazine derivatives have been evaluated for their potential as anticancer agents.
- **Insecticidal Properties:** Some compounds containing the 1,3-thiazinane ring have been developed as insecticides.

The following diagram illustrates the diverse biological activities associated with the broader class of 1,3-thiazinane derivatives.



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Caption: Overview of the diverse pharmacological activities reported for various derivatives of 1,3-thiazinane.

It is important to note that while the 1,3-thiazinane scaffold is associated with these activities, the specific biological profile of **2,2-Dimethyl-1,3-thiazinane** is not well-characterized in publicly available literature. Further research is required to elucidate its specific pharmacological and toxicological properties. Professionals in drug development are encouraged to consider the broader context of 1,3-thiazinane derivatives while investigating this specific compound.

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References

- 1. cymitquimica.com [cymitquimica.com]
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